

Safe Handling of Citalopram: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Citalopram

Cat. No.: B1669093

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For immediate implementation, this document provides essential safety and logistical guidance for the handling and disposal of **Citalopram** in a laboratory setting. As a selective serotonin reuptake inhibitor (SSRI), **Citalopram** requires careful management due to its potential health hazards. Adherence to these procedures is critical for ensuring personnel safety, environmental protection, and regulatory compliance.

Citalopram hydrobromide is classified as a hazardous substance. It is harmful if swallowed, may cause drowsiness or dizziness, is suspected of damaging an unborn child, and is harmful to aquatic life with long-lasting effects.^{[1][2]} Therefore, rigorous safety protocols are mandatory.

Hazard Summary

The primary hazards associated with **Citalopram** are summarized below, based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Hazard Class	Pictogram	Signal Word	Hazard Statement
Acute Toxicity (Oral)	 alt text	Warning	H302: Harmful if swallowed.[1][2][3][4]
Reproductive Toxicity	 alt text	Warning	H361d: Suspected of damaging the unborn child.[1][2]
Specific Target Organ Toxicity (Single Exposure)	 alt text	Warning	H336: May cause drowsiness or dizziness.[1]
Hazardous to the Aquatic Environment (Chronic)	None	No Signal Word	H412: Harmful to aquatic life with long lasting effects.[1][2]

Personal Protective Equipment (PPE)

The use of appropriate PPE is the final and most critical barrier to exposure.[5] The following PPE is required when handling **Citalopram** powder or solutions.

Body Part	Required PPE	Specifications and Best Practices
Hands	Double Gloves	Wear two pairs of powder-free nitrile gloves.[6][7] The inner glove should be tucked under the gown cuff, and the outer glove should go over the cuff. [8] Change the outer glove immediately if contaminated, or every 30-60 minutes during extended handling.[5]
Body	Protective Gown	A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs is required.[8]
Eyes/Face	Safety Goggles & Face Shield	Chemical safety goggles are mandatory.[6] A full face shield should be used in addition to goggles when there is a risk of splashes or aerosol generation.[6]
Respiratory	Respirator	For handling powders or when dust may be generated, a NIOSH/MSHA or European Standard EN 149 approved particulate respirator is necessary.[4][6] Surgical masks offer insufficient protection.[5]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **Citalopram** minimizes the risk of exposure.

Step 1: Preparation and Engineering Controls

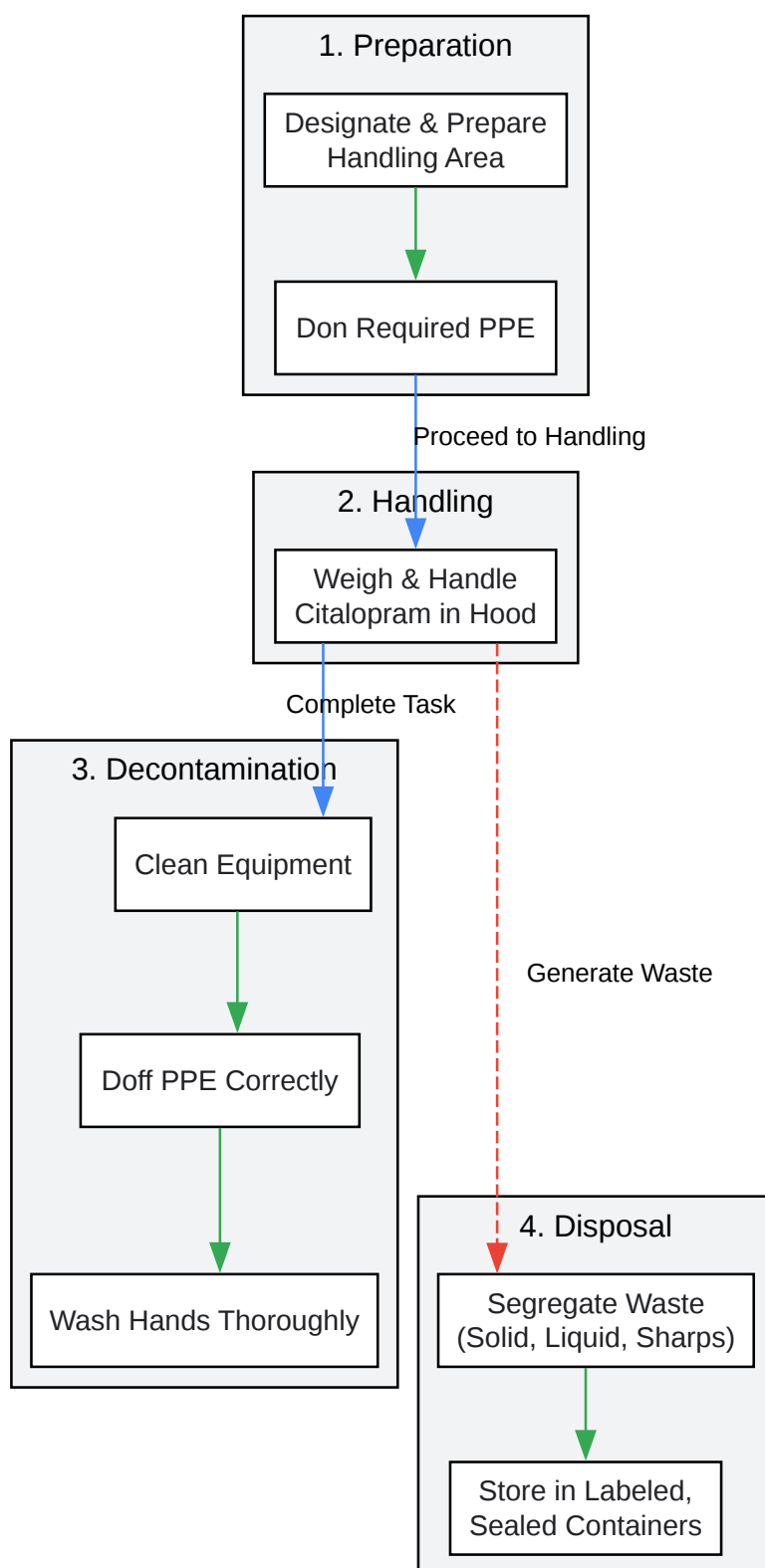
- Designated Area: Handle **Citalopram** only in a designated area, such as a chemical fume hood or a ventilated enclosure, to ensure adequate ventilation.[3][4]
- Gather Materials: Before starting, ensure all necessary equipment (spatulas, weigh boats, containers) and waste disposal bags are within the containment area.
- Don PPE: Put on all required PPE in the correct order (gown, inner gloves, respirator, goggles, face shield, outer gloves).

Step 2: Handling the Compound

- Avoid Dust: Minimize the generation of dust when handling the solid form.[6] Do not cut, drill, or grind containers that may hold residual dust.[6]
- Prudent Practices: Avoid all personal contact, including inhalation.[6] Do not eat, drink, or smoke in the handling area.[2][3]
- Labeling: Ensure all containers holding **Citalopram** are clearly labeled.

Step 3: Decontamination and Doffing PPE

- Clean Equipment: Decontaminate all non-disposable equipment used during the procedure.
- Doff PPE: Remove PPE carefully to avoid self-contamination. Remove the outer gloves first and dispose of them as hazardous waste.[8] Remove the face shield, goggles, and gown. Remove inner gloves last.
- Hygiene: Wash hands thoroughly with soap and water after removing all PPE.[3][8]



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Caption: Workflow for Safe Handling and Disposal of **Citalopram**.

Disposal Plan: Step-by-Step Protocol

Improper disposal can lead to environmental contamination; **Citalopram** must be managed as hazardous chemical waste.^[9]

Step 1: Waste Identification and Segregation

- **Identify Waste Streams:** This includes pure **Citalopram**, expired or unused material, and all contaminated lab materials such as gloves, gowns, weigh papers, empty stock bottles, and glassware.^[9]
- **Segregate Waste:** Use dedicated, leak-proof containers clearly labeled "Hazardous Waste: **Citalopram**".^[9] Do not mix **Citalopram** waste with non-hazardous trash.^[9]

Step 2: Container Management and Disposal

- **Storage:** Keep hazardous waste containers sealed and stored in a designated, secure area.
- **Prohibition:** Never dispose of **Citalopram** or its solutions down the drain.^{[1][9]} The EPA prohibits the sewerage of hazardous pharmaceutical waste.^[9]
- **Final Disposal:** Arrange for disposal through an approved hazardous waste management company, following all local, state, and federal regulations.^{[3][9]}

Emergency Procedures: Spills and Exposure

In case of an accident, follow these procedures immediately.

Situation	Action Protocol
Minor Spill (Powder)	Evacuate and alert others. Wear full PPE, including a respirator.[6] Avoid generating dust. [6] Gently cover the spill with an inert absorbent material. Use dry clean-up procedures; carefully sweep or vacuum the material into a hazardous waste container.[3][6] The vacuum must be fitted with a HEPA filter.[6]
Ingestion	Call a poison center or doctor immediately.[3] Rinse the mouth with water.[3] Do NOT induce vomiting.[3]
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[3]
Skin Contact	Immediately remove contaminated clothing.[3] Flush the affected skin with running water for at least 15 minutes.[3] Seek medical attention if irritation persists.[4]
Eye Contact	Immediately flush eyes with running water for at least 15 minutes, holding eyelids open.[3] Seek immediate medical attention.[3]

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